

# Safe handling and personal protective equipment for 2-Bromo-4-methoxyphenylacetic acid

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## Compound of Interest

Compound Name: **2-Bromo-4-methoxyphenylacetic acid**

Cat. No.: **B1276812**

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## Technical Support Center: 2-Bromo-4-methoxyphenylacetic Acid

This technical support center provides comprehensive guidance on the safe handling, personal protective equipment (PPE), and experimental use of **2-Bromo-4-methoxyphenylacetic acid** for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

**Q1:** What are the primary hazards associated with **2-Bromo-4-methoxyphenylacetic acid**?

**A1:** **2-Bromo-4-methoxyphenylacetic acid** is classified as a hazardous substance. The primary hazards include:

- Acute Oral Toxicity: It is toxic if swallowed.[1][2][3][4]
- Skin Corrosion/Irritation: It causes skin irritation.[5]
- Serious Eye Damage/Eye Irritation: It causes serious eye irritation.[5]
- Specific Target Organ Toxicity (Single Exposure): It may cause respiratory irritation.[5]

- Hazardous to the Aquatic Environment: It is very toxic to aquatic life.[3][4]

Q2: What should I do in case of accidental exposure?

A2: Immediate action is crucial. Follow these first-aid measures:

- Inhalation: Remove the individual to fresh air and keep them in a position comfortable for breathing. If they feel unwell, call a poison center or doctor.[5]
- Skin Contact: Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice. Contaminated clothing should be removed and washed before reuse. [5]
- Eye Contact: Rinse cautiously with water for several minutes. If contact lenses are present, remove them if it is easy to do so and continue rinsing. If eye irritation persists, get medical attention.[5]
- Ingestion: If swallowed, immediately call a poison center or doctor. Rinse the mouth with water. Do not induce vomiting.

Q3: How should I properly store **2-Bromo-4-methoxyphenylacetic acid**?

A3: Store the compound in a well-ventilated place and keep the container tightly closed.[5] It is recommended to store it under an inert atmosphere.[5] Some suppliers recommend storage at 0-8 °C.

Q4: What are the signs of degradation of **2-Bromo-4-methoxyphenylacetic acid**?

A4: Degradation may be indicated by a change in its physical appearance, such as discoloration from its typical white or cream color. If you observe any significant color change, it is advisable to verify its purity using analytical techniques like NMR or GC-MS before use.

## Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **2-Bromo-4-methoxyphenylacetic acid** to minimize exposure risk.

PPE Category	Recommendation	Specifications
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles.	Conforming to EN166 (EU) or OSHA's 29 CFR 1910.133 (US). <a href="#">[5]</a>
Skin Protection	Chemical-resistant, impervious gloves. A lab coat or protective suit.	Nitrile rubber, butyl rubber. Ensure gloves are inspected prior to use.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator.	A dust mask type N95 (US) is recommended, especially when handling the solid form where dust may be generated. <a href="#">[1]</a> <a href="#">[2]</a>

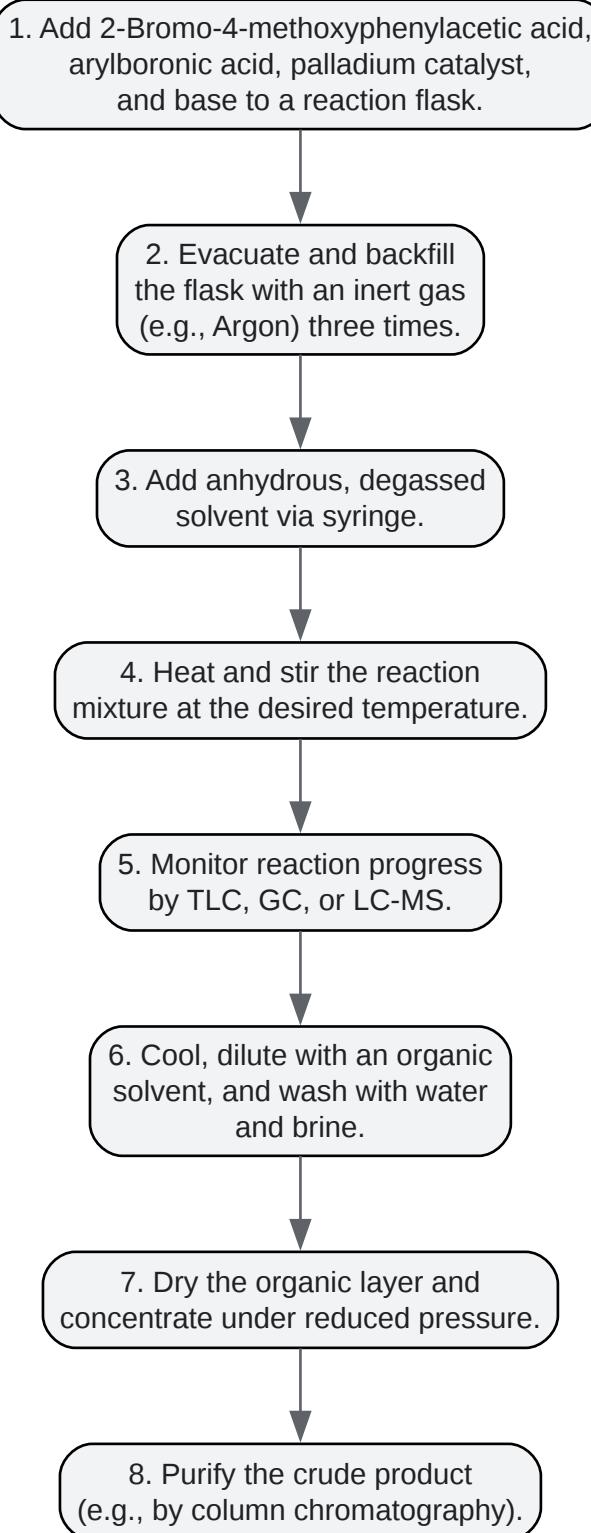
## Experimental Protocols & Troubleshooting

**2-Bromo-4-methoxyphenylacetic acid** is a valuable building block in organic synthesis, particularly for pharmaceuticals.[\[6\]](#) Below is a representative protocol for a reaction involving a similar compound, which can be adapted by experienced chemists.

### Representative Reaction: Suzuki-Miyaura Coupling

This protocol provides a general starting point for the Suzuki-Miyaura coupling of an aryl bromide like **2-Bromo-4-methoxyphenylacetic acid** with a boronic acid.

#### Experimental Workflow

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Caption: Workflow for a typical Suzuki-Miyaura coupling reaction.

## Troubleshooting Guide

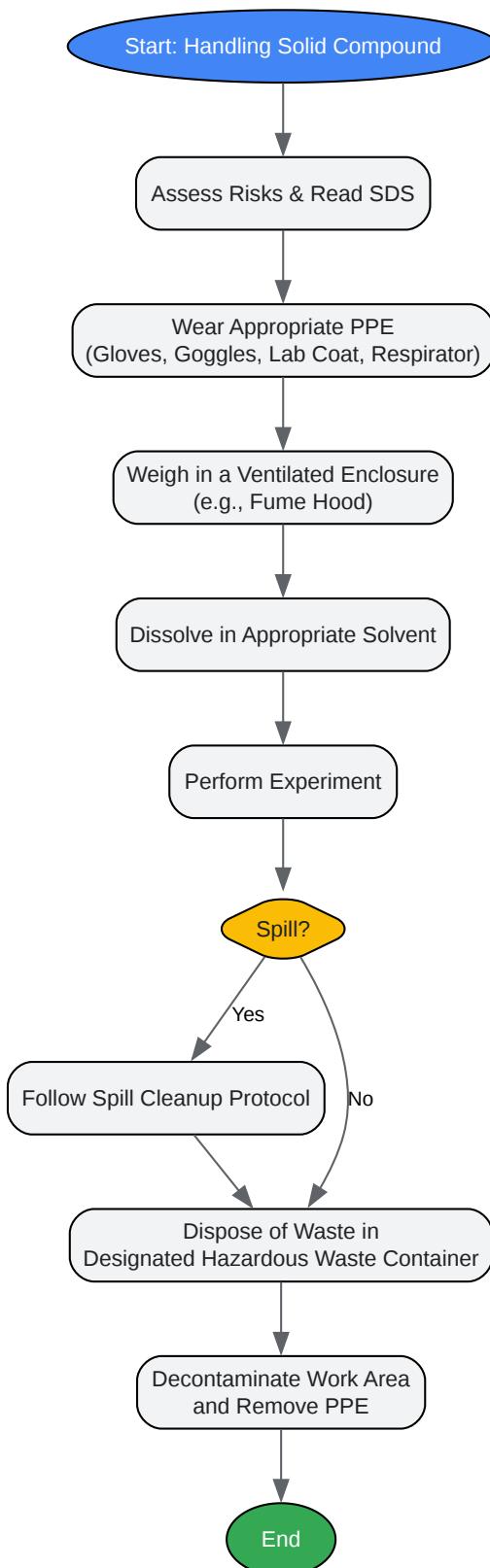
Issue	Potential Cause(s)	Suggested Solution(s)
Low or No Conversion	<ol style="list-style-type: none"><li>1. Inactive Catalyst: The palladium catalyst may have degraded.</li><li>2. Insufficient Base: The base may not be strong enough or used in insufficient quantity to facilitate transmetalation.</li><li>3. Poor Solvent Quality: The solvent may not be anhydrous or may contain dissolved oxygen.</li></ol>	<ol style="list-style-type: none"><li>1. Use a fresh batch of catalyst or a pre-catalyst.</li><li>2. Use a stronger base (e.g., <math>K_3PO_4</math>, <math>Cs_2CO_3</math>) or increase the equivalents.</li><li>3. Use freshly distilled or sparged anhydrous solvent.</li></ol>
Formation of Side Products	<ol style="list-style-type: none"><li>1. Homocoupling of Boronic Acid: This can occur at higher temperatures.</li><li>2. Protodeborylation: The boronic acid can be cleaved by acidic protons.</li></ol>	<ol style="list-style-type: none"><li>1. Lower the reaction temperature and extend the reaction time.</li><li>2. Ensure the reaction conditions are sufficiently basic.</li></ol>
Difficulty in Purification	<ol style="list-style-type: none"><li>1. Residual Palladium: The final product may be contaminated with palladium.</li><li>2. Emulsion during Workup: The reaction mixture may form a stable emulsion with the aqueous phase.</li></ol>	<ol style="list-style-type: none"><li>1. Treat the organic solution with a palladium scavenger or filter through a pad of Celite®.</li><li>2. Add more brine to the aqueous layer to break the emulsion.</li></ol>

## Quantitative Data Summary

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>9</sub> BrO <sub>3</sub>
Molecular Weight	245.07 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Appearance	White to cream-colored solid/powder <a href="#">[5]</a> <a href="#">[6]</a>
Melting Point	127-131 °C <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a>
Solubility	Soluble in Methanol <a href="#">[1]</a>
pKa (Predicted)	4.20 ± 0.10 <a href="#">[1]</a>
Vapor Pressure	1.31E-05 mmHg at 25°C <a href="#">[1]</a>
Density	1.56 g/cm <sup>3</sup> <a href="#">[1]</a>

## Logical Relationships in Safe Handling

The following diagram illustrates the logical flow of actions for the safe handling of **2-Bromo-4-methoxyphenylacetic acid**, from preparation to disposal.

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Caption: Logical workflow for the safe handling of **2-Bromo-4-methoxyphenylacetic acid**.

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